

5-Amino-2-bromobenzonitrile molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Amino-2-bromobenzonitrile

Cat. No.: B189585

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Technical Guide: 5-Amino-2-bromobenzonitrile

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the core physicochemical properties and a key synthetic application of **5-Amino-2-bromobenzonitrile**, a valuable building block in medicinal chemistry and materials science.

Core Molecular Data

5-Amino-2-bromobenzonitrile is an off-white crystalline solid. Its key molecular identifiers and properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₇ H ₅ BrN ₂	[1]
Molecular Weight	197.0 g/mol	[1]
CAS Number	72115-09-4	
Appearance	Off-white crystalline solid	

Synthetic Applications and Experimental Protocols

5-Amino-2-bromobenzonitrile serves as a crucial intermediate in the synthesis of more complex molecules, particularly heterocyclic compounds with potential pharmaceutical applications. The presence of amino, bromo, and nitrile functional groups provides multiple reaction sites for further chemical modifications.

Detailed Experimental Protocol: Diazotization and Substitution Reaction

The following protocol details a representative synthetic transformation starting from **5-Amino-2-bromobenzonitrile**. This procedure involves the diazotization of the amino group, followed by a substitution reaction.

Materials:

- **5-Amino-2-bromobenzonitrile** (10.0 g, 50.75 mmol)
- Concentrated hydrogen chloride (25 mL)
- Acetic acid (50 mL total)
- Sodium nitrite (3.85 g, 55.82 mmol)
- Water (12.5 mL)
- Sulfur dioxide
- Calcium chloride dihydrate (3.46 g, 20.30 mmol)
- Dichloromethane
- Saturated aqueous solution of sodium chloride
- Anhydrous sodium sulfate
- Heptane
- Ethyl acetate

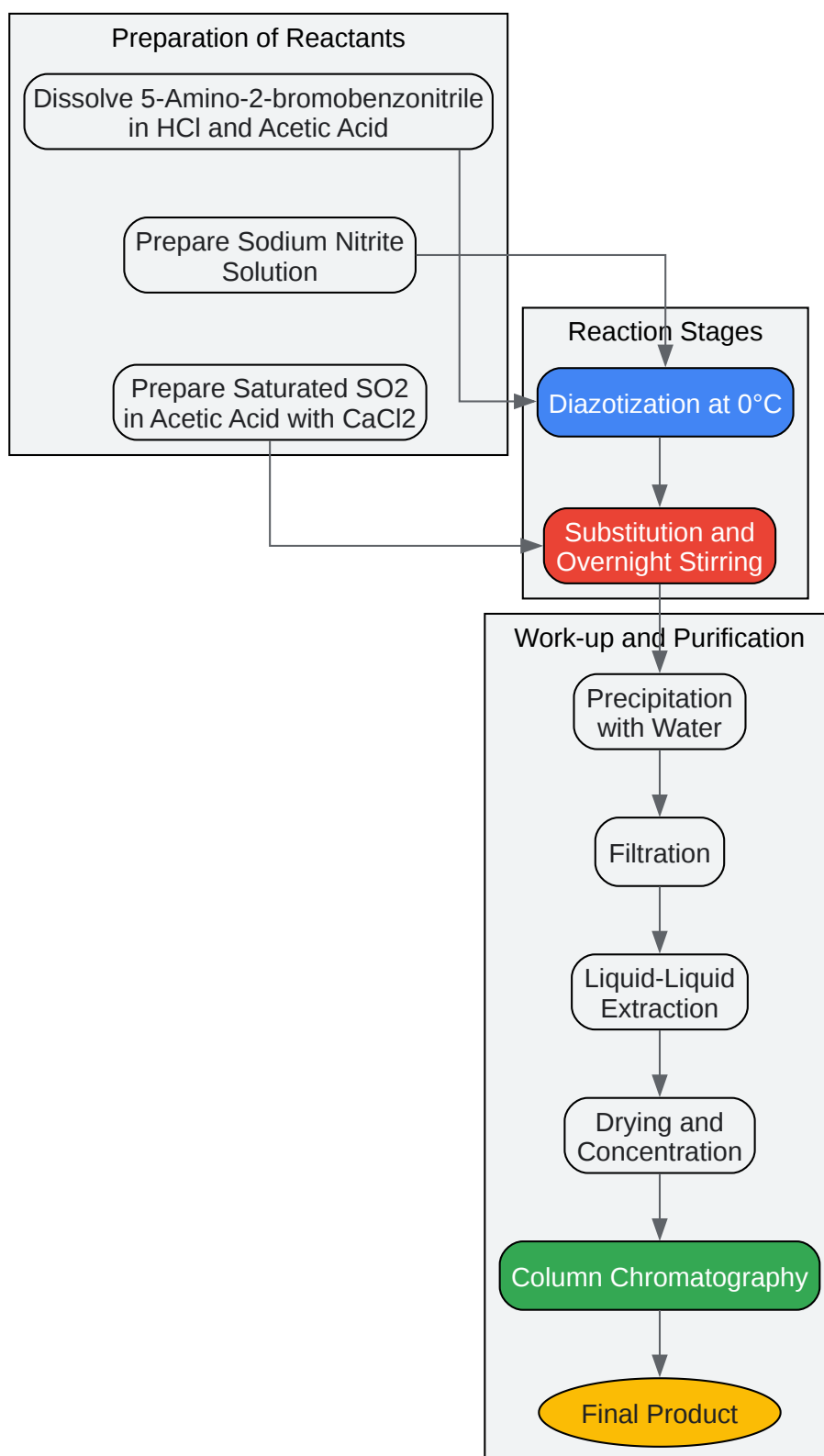
Procedure:

- Diazotization:
 - In a flask, dissolve **5-Amino-2-bromobenzonitrile** (10.0 g, 50.75 mmol) in a mixture of concentrated hydrogen chloride (25 mL) and acetic acid (25 mL).
 - Cool the solution to 0°C.
 - Separately, dissolve sodium nitrite (3.85 g, 55.82 mmol) in water (12.5 mL).
 - Add the sodium nitrite solution to the cooled solution of **5-Amino-2-bromobenzonitrile** and stir at 0°C for 15 minutes.
- Substitution:
 - In a separate flask, prepare a saturated solution of sulfur dioxide in acetic acid (25 mL) at 0°C.
 - Add calcium chloride dihydrate (3.46 g, 20.30 mmol) to this saturated solution.
 - Add the previously prepared diazonium salt solution dropwise to the sulfur dioxide solution.
 - Allow the reaction mixture to warm to room temperature and stir for 16 hours.
- Work-up and Purification:
 - Dilute the reaction mixture with water, which will result in the formation of a white precipitate.
 - Collect the precipitate by filtration.
 - Dissolve the collected solids in dichloromethane and wash with a saturated aqueous solution of sodium chloride.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuo.

- Purify the crude product by column chromatography using 5% ethyl acetate in heptane as the eluent.
- Combine the fractions containing the product and concentrate in vacuo to obtain the final compound as a colorless solid.

Visualized Experimental Workflow

The following diagram illustrates the key stages of the experimental protocol described above.



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Caption: Workflow for the synthesis starting from **5-Amino-2-bromobenzonitrile**.

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References

- 1. scbt.com [scbt.com]
- To cite this document: BenchChem. [5-Amino-2-bromobenzonitrile molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b189585#5-amino-2-bromobenzonitrile-molecular-weight-and-formula\]](https://www.benchchem.com/product/b189585#5-amino-2-bromobenzonitrile-molecular-weight-and-formula)

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